

Technical Support Center: Mercury, chloro-2-propenyl- (Allylmercuric Chloride)

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Compound of Interest

Compound Name: Mercury, chloro-2-propenyl-

CAS No.: 14155-77-2

Cat. No.: B083474

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CAS: 2941-40-4 | Formula: C_3H_5ClHg | Molecular Weight: 277.11 g/mol

User Guide Overview

Welcome to the Technical Support Center. This guide is not a generic safety sheet; it is a field-validated protocol for researchers handling Allylmercuric Chloride. Unlike inorganic mercury salts, this organomercury compound possesses lipophilic properties that facilitate rapid dermal absorption, crossing the blood-brain barrier with potentially fatal consequences.

This guide prioritizes Zero-Exposure Architecture—a handling philosophy where the primary goal is to prevent the compound from ever entering the open laboratory environment.

Part 1: The Zero-Exposure Protocol (Core Directive)

The following workflow is non-negotiable for personnel safety. It relies on a "Swiss Cheese" model of redundancy: if one barrier fails, the next captures the hazard.

1.1 Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are insufficient. Organomercury compounds can permeate standard nitrile in minutes.

PPE Component	Specification	Technical Rationale
Primary Glove (Inner)	Silver Shield® / 4H® (Laminate)	CRITICAL: Resists organomercury permeation for >4 hours. Nitrile breakthrough can occur in <15 mins.
Secondary Glove (Outer)	8 mil Nitrile (Long Cuff)	Provides dexterity and mechanical protection for the inner laminate glove.
Respiratory	Fume Hood (Face Velocity >100 fpm)	Volatility is low for solids, but aerosols/dust are lethal.
Body	Tyvek® Lab Coat + Apron	Non-porous material prevents absorption into street clothes.

1.2 Engineering Controls & Containment

- Weighing: Never weigh this compound on an open bench. If a balance is not available inside a fume hood, use a tared vial transfer method:
 - Tare a sealed vial with cap.
 - Add solid inside the hood.
 - Cap tightly, wipe the exterior with a bleach-soaked wipe, then weigh outside.
- Quenching: All glassware contacting the reagent must be rinsed with a 10% sodium sulfide () solution or a specific mercuric decontaminant before leaving the hood for washing.

Part 2: Storage & Stability Best Practices

User Question: "My white Allylmercuric chloride powder has turned grey/black. Is it still usable?"

Technical Diagnosis: The grey discoloration indicates photolytic decomposition. The Allyl-Hg bond is weaker than alkyl-Hg bonds (like methylmercury) and is susceptible to homolytic cleavage by UV/visible light.

The Mechanism of Degradation:

The "grey" is colloidal elemental mercury ().

- Verdict: If significantly grey, do not use. Recrystallization is hazardous; disposal is recommended.
- Prevention: Store in amber vials wrapped in aluminum foil.

Storage Specifications

- Temperature:

to

(Refrigerate). Cold storage slows the disproportionation kinetics.
- Atmosphere: Inert gas (Argon/Nitrogen) is preferred but not strictly required if kept dry. Moisture can accelerate hydrolysis.
- Segregation: Store inside a secondary containment (polyethylene box) clearly labeled "ACUTE TOXIN - MERCURY." Do not store next to strong oxidizers or aluminum/boron hydrides.

Part 3: Experimental Troubleshooting (FAQs)

Q1: "I need to remove the solvent. Can I use the house vacuum/rotovap?"

- Answer:NO. Never connect organomercury reactions directly to house vacuum lines. Volatile mercury species or sublimed solids will contaminate the pump oil and the building's exhaust system.

- Solution: Use a dedicated vacuum pump with a Cold Trap (-78°C) and an in-line Activated Carbon Filter between the trap and the pump.

Q2: "Which solvent should I use? The material seems insoluble in ether."

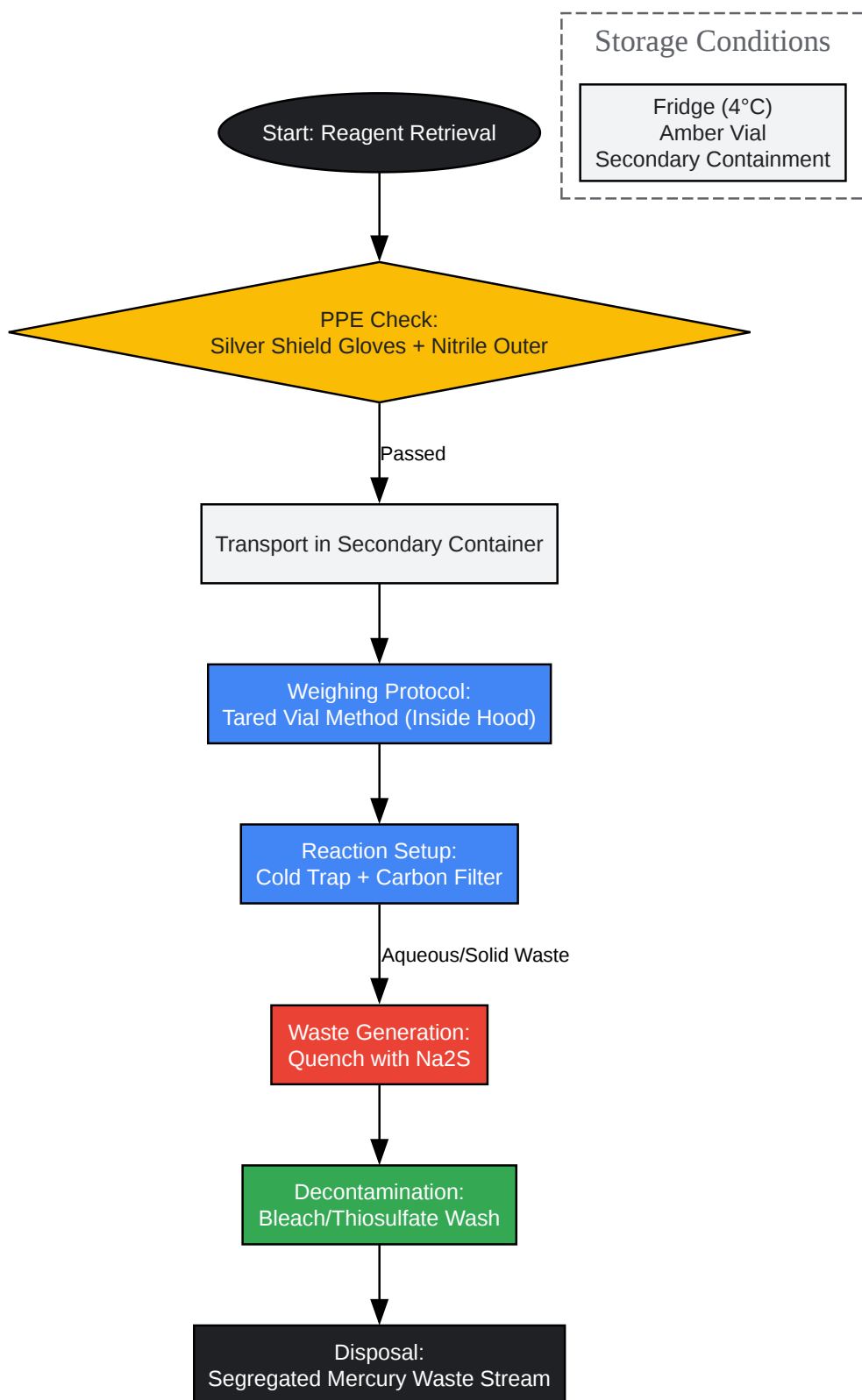
- Answer: Allylmercuric chloride has poor solubility in non-polar alkanes (pentane/hexane).
- Recommendation: It is soluble in THF, DMSO, and Pyridine. For biphasic reactions, it is sparingly soluble in diethyl ether but dissolves readily upon complexation.

Q3: "I spilled a small amount (approx. 50mg) inside the hood. How do I clean it?"

- Answer: Do not use paper towels (which spread the contamination).
 - Isolate: Evacuate the immediate area.
 - Amalgamate: Sprinkle Zn dust or a commercial Mercury Spill Powder (sulfur-based) over the solid.
 - Collect: Use a damp sponge (dedicated for waste) or a scoop to collect the amalgam.
 - Decontaminate: Wash the surface with a mercury decontaminant solution (e.g., sodium thiosulfate or commercial chelating wash).
 - Disposal: All cleanup materials go into "Mercury Waste," not general solid waste.

Part 4: Visualizing the Safety Workflow

The following diagram illustrates the "Zero-Exposure" logic flow for handling Allylmercuric Chloride.



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Caption: Figure 1. The "Zero-Exposure" workflow ensures that at no point is the active reagent exposed to the open lab environment or standard waste streams.

References

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